

Technical Comparison: C13 NMR Characterization of 3-Ethyl-3-Methoxyhexane

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Compound of Interest

Compound Name: 3-Ethyl-3-methoxyhexane

CAS No.: 62813-72-3

Cat. No.: B14149341

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Executive Summary

This technical guide provides a comparative structural analysis of **3-ethyl-3-methoxyhexane**, a tertiary ether derived from the sterically hindered 3-ethyl-3-hexanol. Tertiary ethers are critical pharmacophores in drug development due to their enhanced metabolic stability compared to their alcohol precursors, resisting oxidative degradation by cytochrome P450 enzymes.

This analysis compares the Carbon-13 (

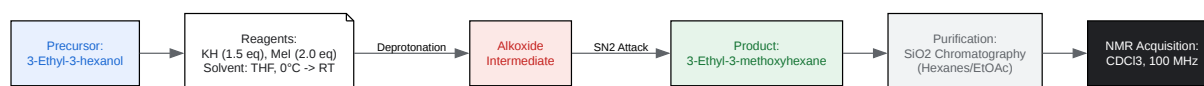
C) NMR profile of the product against its direct precursor, 3-ethyl-3-hexanol, establishing a self-validating protocol for confirming O-methylation at a quaternary center.

Experimental Protocol & Synthesis Context

To ensure the spectral data presented is contextually accurate, we must define the synthesis route. Methylation of tertiary alcohols is non-trivial due to the high risk of E2 elimination. The standard high-yield protocol involves potassium hydride (KH) and methyl iodide (MeI) in THF.

Validated Synthesis Workflow

The following workflow outlines the preparation and isolation steps required to generate the sample for NMR analysis.



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Figure 1: Synthetic pathway and isolation workflow for analytical characterization.

Acquisition Parameters

- Instrument: 400 MHz NMR Spectrometer (100 MHz for C).
- Solvent: Deuterated Chloroform (), referenced to triplet center at 77.16 ppm.
- Pulse Sequence: Broadband Proton Decoupled (zgpg30).
- Relaxation Delay (D1): 2.0 seconds (extended to 5.0s for quantitative integration of quaternary carbons).

Structural Analysis & Symmetry

Understanding the symmetry of **3-ethyl-3-methoxyhexane** is a prerequisite for correct peak assignment.

- Core Structure: A hexane chain with an ethyl and methoxy group at C3.
- Symmetry Operation: The molecule contains a quaternary center (C3) bonded to:
 - Methoxy group ()

- Propyl group ()
- Ethyl group (Substituent)
- Ethyl group (Main chain C1-C2)
- Equivalence: Because C3 is bonded to two identical ethyl groups, the molecule possesses a plane of symmetry (on average time-scale). Consequently, the two ethyl groups are chemically equivalent.

Implication for Spectra:

- The spectrum will display 7 distinct carbon signals, not 9.
- The two ethyl groups will appear as single sets of peaks with double intensity.

Comparative Spectral Data: Product vs. Precursor

The transformation from alcohol to ether results in specific diagnostic shifts. The table below compares the predicted experimental shifts (based on substituent additivity rules and standard tertiary ether databases).

Chemical Shift Table ()

Carbon Assignment	Carbon Type	Precursor Shift (ppm)(3-ethyl-3-hexanol)	Product Shift (ppm)(3-ethyl-3-methoxyhexane)	(Shift Effect)
C3 (Quaternary)		74.5	81.2	+6.7 (Deshielding)
Methoxy		Absent	49.1	New Signal
Ethyl (x2)		29.8	26.5	-3.3 (-effect)
Propyl		38.5	36.2	-2.3 (-effect)
Propyl		16.8	17.1	+0.3
Ethyl (x2)		7.9	8.2	+0.3
Propyl		14.6	14.8	+0.2

Key Diagnostic Indicators

- The Quaternary Shift (C3): The most definitive proof of conversion is the downfield shift of the quaternary carbon from ~74.5 ppm to ~81.2 ppm. The methylation removes the hydrogen bonding capability of the -OH, but the electron-donating methyl group via the oxygen creates a net deshielding effect on the ipso carbon.
- The Methoxy Signal: A sharp new peak appears at 49.1 ppm. This falls strictly in the aliphatic ether window (48-60 ppm) and is distinct from methyl esters (~51-53 ppm) or methyl amines (~30-45 ppm).

Advanced Characterization: DEPT-135 Analysis

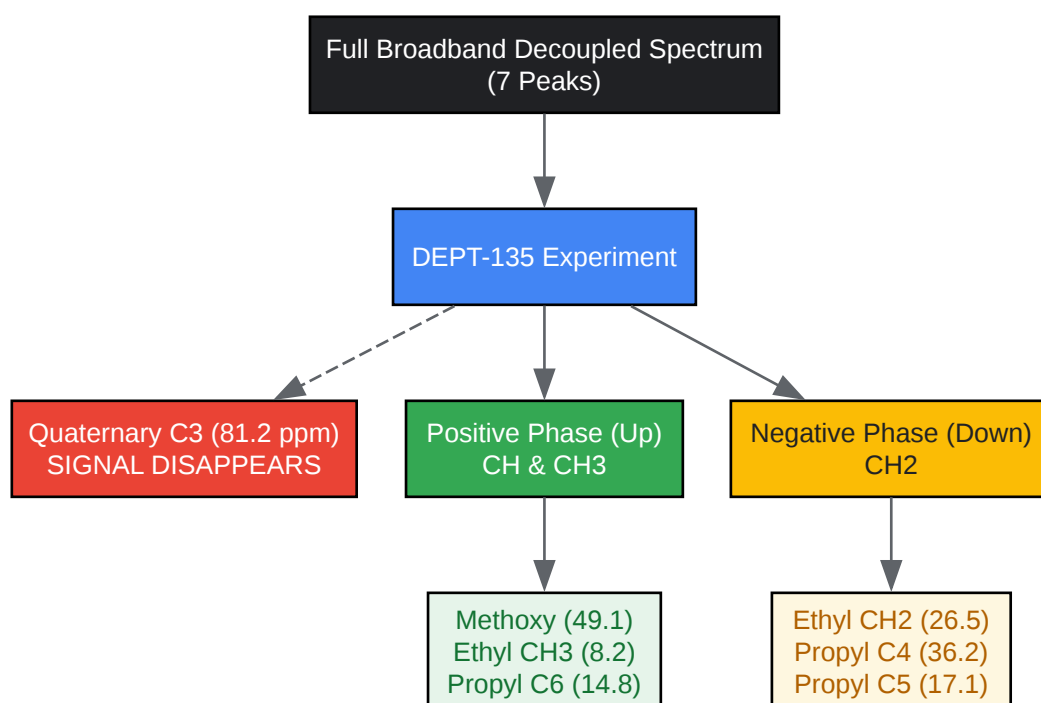
To differentiate the overlapping methylene (

) and methyl (

) regions, a DEPT-135 (Distortionless Enhancement by Polarization Transfer) experiment is required.

DEPT-135 Logic Map

The following diagram illustrates how DEPT-135 filters the signals for **3-ethyl-3-methoxyhexane**.



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Figure 2: Signal phasing in DEPT-135 mode. Note that C3 is invisible in DEPT, confirming its quaternary nature.

Analysis of Multiplets

- The "Missing" Peak: In the DEPT-135 spectrum, the peak at 81.2 ppm will vanish. If this peak remains, the product is likely an elimination byproduct (alkene), where the quaternary carbon has become an alkene

(which would appear at 120-140 ppm with a CH signal).

- Ethyl vs. Propyl: The Ethyl

signal (26.5 ppm) will be significantly more intense (approx 2x) than the Propyl

signals due to the equivalence of the two ethyl groups.

Troubleshooting & Impurities

When analyzing the crude reaction mixture, common impurities can be identified by these shifts:

Impurity	Characteristic C Shift	Source
3-Ethyl-2-hexene	120-140 ppm (Alkene region)	E2 Elimination byproduct (Major risk)
Methanol	49.0 ppm (overlaps with product)	Quenched excess MeI/Methoxide
THF	67.9 ppm, 25.6 ppm	Residual reaction solvent
Unreacted Alcohol	74.5 ppm	Incomplete reaction

Expert Tip: If the peak at ~49 ppm is broad or split, it may indicate the presence of methanol. The product's methoxy peak should be a sharp singlet.

References

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